

# Application Notes and Protocols: Sodium Zirconium Lactate in Water-Based Coatings

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## Compound of Interest

Compound Name: Sodium zirconium lactate

Cat. No.: B084147

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These application notes provide a comprehensive overview of the use of **sodium zirconium lactate** as a crosslinking agent and adhesion promoter in water-based coating formulations. Detailed experimental protocols are included to enable researchers to evaluate its efficacy and performance-enhancing capabilities.

## Introduction

**Sodium zirconium lactate** is a water-based, low-toxicity, and VOC-free additive that significantly enhances the performance of water-based coatings.[1][2] It functions primarily as a crosslinker for polymers containing hydroxyl (-OH) and carboxyl (-COOH) groups, such as acrylics, and as an adhesion promoter for various substrates.[3][4] Its incorporation into formulations can lead to notable improvements in adhesion, hardness, and resistance to water and chemicals.[5]

## Physicochemical Properties

**Sodium zirconium lactate** is typically supplied as a colorless to pale yellow aqueous solution. Key properties are summarized in the table below.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[3][5]
pH	Stable at near-neutral pH	[1][3]
Solubility in Water	Fully miscible	[3]
VOC Content	None	[2][3]
Primary Chemistry	Aqueous zirconium chelate	[3]
Zirconium Content (%)	Typically around 5.4%	[3]

## Mechanism of Action

### Crosslinking

**Sodium zirconium lactate** acts as a crosslinker by reacting with functional groups present in the binder of water-based coatings, such as acrylic or polyurethane dispersions. The zirconium atom forms strong coordinate bonds with hydroxyl and carboxyl groups on adjacent polymer chains. As the coating cures and water evaporates, these crosslinks form a durable three-dimensional network, enhancing the mechanical strength and resistance properties of the film. [4]

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## References

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- 4. Food contact approved crosslinkers for water based coatings Our zirconium based crosslinkers improve the bonding power and strength of dried coatings. They are mainly

used in combination with CMC, oxidised starch, proteins, SBR latexes and acrylic binders. [allinova.nl]

- 5. [store.astm.org](https://store.astm.org) [store.astm.org]
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